

Application Notes and Protocols for LSQ-28 in In Vivo Mouse Models

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Compound of Interest

Compound Name: LSQ-28

Cat. No.: B15588163

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Introduction

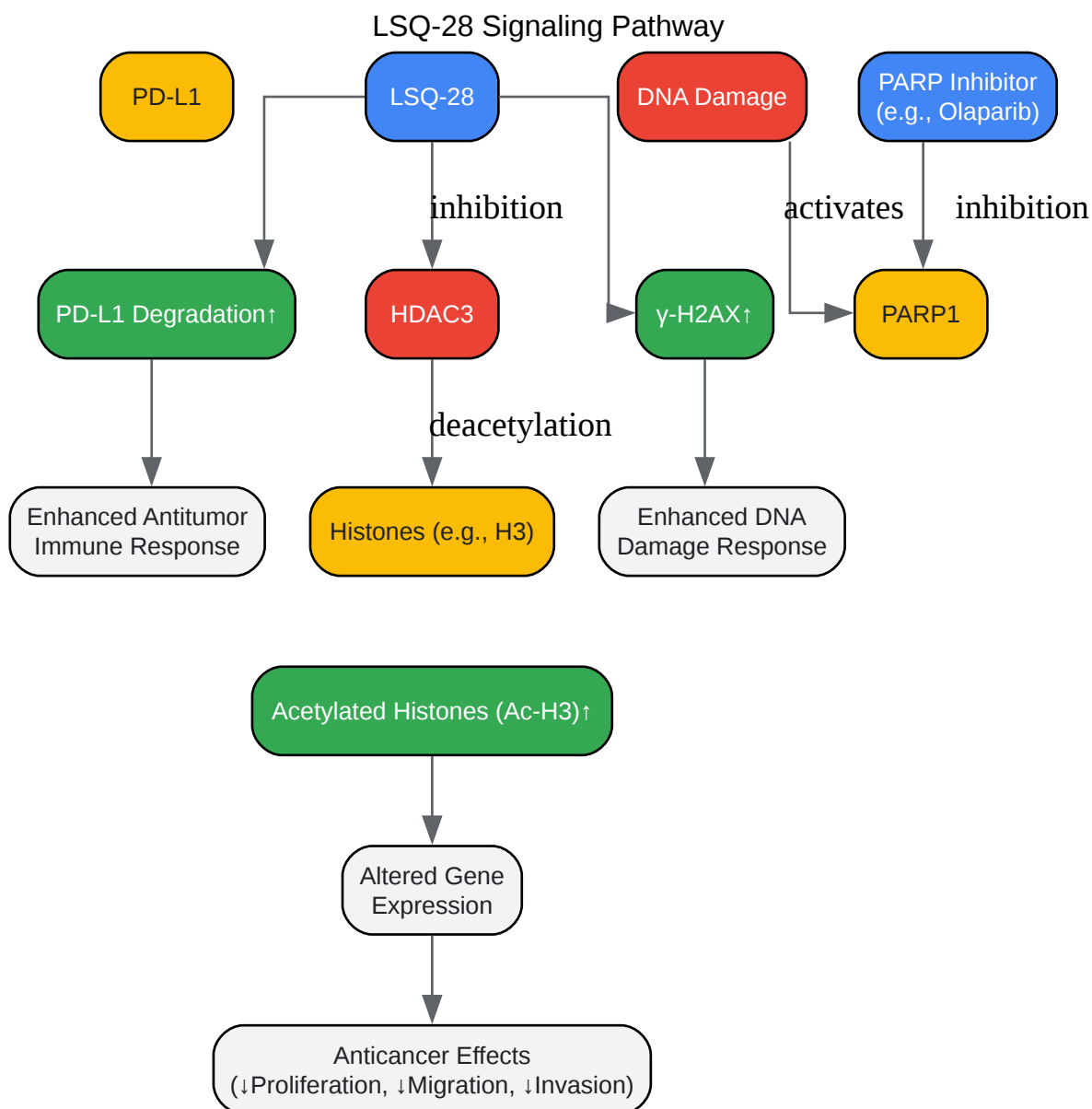
LSQ-28 is a potent and orally active inhibitor of histone deacetylase 3 (HDAC3) with an IC₅₀ of 42 nM.[1][2] It demonstrates significant anticancer properties, including antiproliferative, antimigratory, and anti-invasive activities.[2][3][4] **LSQ-28** has shown promise in preclinical cancer research, particularly in combination with other therapies such as PARP inhibitors and immune checkpoint blockers.[1][3] These application notes provide detailed protocols for the use of **LSQ-28** in in vivo mouse models, guidance on experimental design, and data presentation.

Mechanism of Action

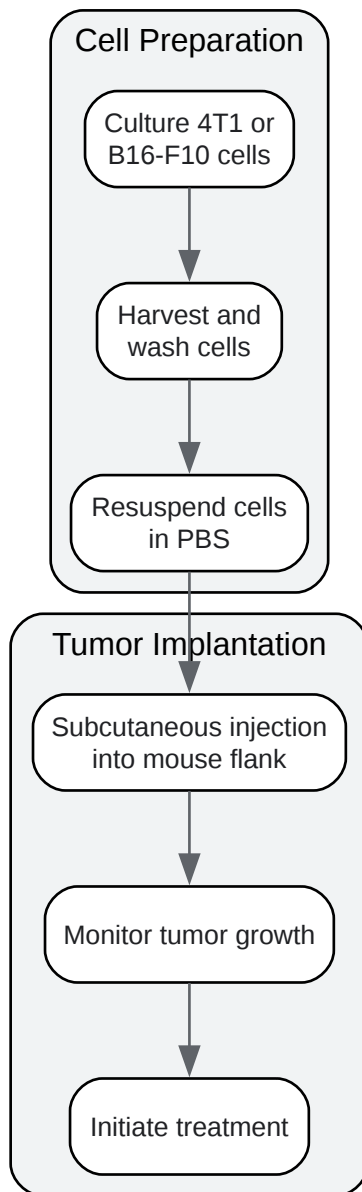
LSQ-28 selectively inhibits HDAC3, leading to an increase in the acetylation of histone H3 (Ac-H3).[1][4] This epigenetic modification alters gene expression, contributing to the observed anticancer effects. Furthermore, **LSQ-28** has been shown to promote the degradation of Programmed Death-Ligand 1 (PD-L1) and enhance the DNA damage response, providing a strong rationale for its use in combination therapies.[2][3][4]

Signaling Pathway

The following diagram illustrates the proposed signaling pathway affected by **LSQ-28**.



Syngeneic Tumor Model Workflow



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References

- [1. HDAC3 inhibitor LSQ-28 | HDAC3 inhibitor | Probechem Biochemicals \[probechem.com\]](#)
- [2. Discovery of Highly Potent and Orally Bioavailable Histone Deacetylase 3 Inhibitors as Immunomodulators and Enhancers of DNA-Damage Response in Cancer Therapy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Item - Discovery of Highly Potent and Orally Bioavailable Histone Deacetylase 3 Inhibitors as Immunomodulators and Enhancers of DNA-Damage Response in Cancer Therapy - figshare - Figshare \[figshare.com\]](#)
- [4. Novel HDAC3 inhibitor with high oral availability divulged | BioWorld \[bioworld.com\]](#)
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